

benchmarking PCDE-14 extraction efficiency against EPA method 1614

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Compound of Interest

Compound Name: 3,5-Dichlorodiphenyl ether

CAS No.: 24910-68-7

Cat. No.: B12662667

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- [3. Exploiting Molecular Ions for Screening Hydrophobic Contaminants in Sediments Using Gas Chromatography-Atmospheric Pressure Chemical Ionization-Ion Mobility-Mass Spectrometry - PMC](https://pubmed.ncbi.nlm.nih.gov/12662667/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/12662667/)]
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